

An In-depth Technical Guide to Methyl 2-Chloro-4-iodobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-Chloro-4-iodobenzoate

Cat. No.: B175114

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and key physicochemical properties of **Methyl 2-Chloro-4-iodobenzoate**, a halogenated aromatic ester of interest in synthetic organic chemistry and drug discovery.

Molecular Structure and Properties

Methyl 2-Chloro-4-iodobenzoate possesses a benzene ring substituted with a methyl ester group at position 1, a chlorine atom at position 2, and an iodine atom at position 4. This substitution pattern imparts specific reactivity and physical characteristics to the molecule.

Physicochemical Data

The key quantitative data for **Methyl 2-Chloro-4-iodobenzoate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₈ H ₆ ClIO ₂	[1]
Molar Mass	296 g/mol	[1]
CAS Number	156573-32-9	[1][2]
Boiling Point	308.7 ± 27.0 °C	[1]

Molecular Visualization

The two-dimensional chemical structure of **Methyl 2-Chloro-4-iodobenzoate** is depicted in the diagram below. This visualization clarifies the relative positions of the functional groups on the aromatic ring.

Figure 1. 2D structure of **Methyl 2-Chloro-4-iodobenzoate**.

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **Methyl 2-Chloro-4-iodobenzoate** are highly specific to the desired reaction or analysis. Researchers are advised to consult peer-reviewed chemical literature and established synthetic methodology databases for protocols relevant to their specific research objectives. Standard laboratory procedures for handling halogenated aromatic compounds should be followed, including the use of appropriate personal protective equipment and conducting reactions in a well-ventilated fume hood.

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References

- 1. chembk.com [chembk.com]
- 2. Methyl 2-chloro-4-iodobenzoate | 156573-32-9 [chemicalbook.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com